

Essential Safety and Operational Guide for Handling C.I. Acid Brown 120

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Compound of Interest

Compound Name: C.I. Acid brown 120

Cat. No.: B12385025

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **C.I. Acid Brown 120** (CAS No. 6428-26-8).

This document provides immediate and essential safety protocols, operational plans, and disposal procedures for **C.I. Acid Brown 120**, a multi-azo class acid dye. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing environmental impact.

Key Safety and Hazard Data

Quantitative toxicological data for **C.I. Acid Brown 120**, such as LD50 values for oral, dermal, or inhalation exposure, are not currently available in published safety data sheets. The information presented below is based on the available Safety Data Sheet (SDS) and general knowledge of handling acid and azo dyes.

Hazard Category	Available Data
Acute Toxicity	No data available for oral, dermal, or inhalation routes.
Skin Corrosion/Irritation	No data available. However, direct contact should be avoided.
Serious Eye Damage/Irritation	No data available. Assumed to be an irritant; appropriate eye protection is mandatory.
Aquatic Toxicity	While specific data for C.I. Acid Brown 120 is limited, other acid brown dyes are classified as toxic to aquatic life with long-lasting effects. ^{[1][2]} Discharge into the environment must be avoided. ^{[3][4]}
Physical Form	Red-light brown powder.
Solubility	Soluble in water, forming a yellow-light brown solution. ^[5]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against accidental exposure. The following table outlines the recommended PPE for handling **C.I. Acid Brown 120** in both powdered and solution forms.

PPE Component	Specification	Purpose
Eye and Face Protection	Chemical safety goggles with side-shields or a full-face shield.	Protects against dust particles and splashes of dye solutions.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Provides a barrier against skin contact and potential absorption.
Respiratory Protection	A NIOSH-approved respirator with a particulate filter is recommended when handling the powder to avoid inhalation of dust.	Prevents inhalation of fine dust particles.
Body Protection	A laboratory coat or chemical-resistant apron.	Protects skin and personal clothing from contamination by dust or splashes.

Operational Plan: Handling and Storage

Safe Handling Procedures:

- Ventilation: Always handle powdered **C.I. Acid Brown 120** in a well-ventilated area, preferably within a chemical fume hood, to minimize dust formation and inhalation.[\[3\]](#)[\[4\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes.[\[3\]](#)[\[4\]](#)
- Weighing: When weighing the powder, do so carefully to prevent the creation of airborne dust.
- Solution Preparation: When preparing solutions, add the powder slowly to the solvent (e.g., water) to avoid splashing.
- Storage: Store **C.I. Acid Brown 120** in a cool, dry, and well-ventilated place. Keep the container tightly closed when not in use.[\[4\]](#)

Emergency Procedures

- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water.
[3]
- In Case of Eye Contact: Immediately rinse the eyes with plenty of clean water for at least 15 minutes, holding the eyelids open.[3]
- In Case of Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen.
[3][4]
- In Case of Ingestion: Rinse the mouth with water. Do not induce vomiting.[3][4]
- Spill Response: In the event of a spill, avoid dust formation. Wear appropriate PPE, and collect the spilled material for disposal in a suitable, closed container.[3]

Disposal Plan

Proper disposal of **C.I. Acid Brown 120** and its waste is crucial to prevent environmental contamination.

Experimental Protocols for Disposal:

1. Decontamination of Labware:

- Initial Rinse: Rinse contaminated labware with water to remove the bulk of the dye. Collect this initial rinse water as hazardous waste.
- Secondary Rinse: Wash the labware with a suitable laboratory detergent and water.
- Final Rinse: Rinse with deionized water.

2. Disposal of Solid Waste:

- Unused/Expired Dye: Unused or expired **C.I. Acid Brown 120** powder should be disposed of as hazardous chemical waste.

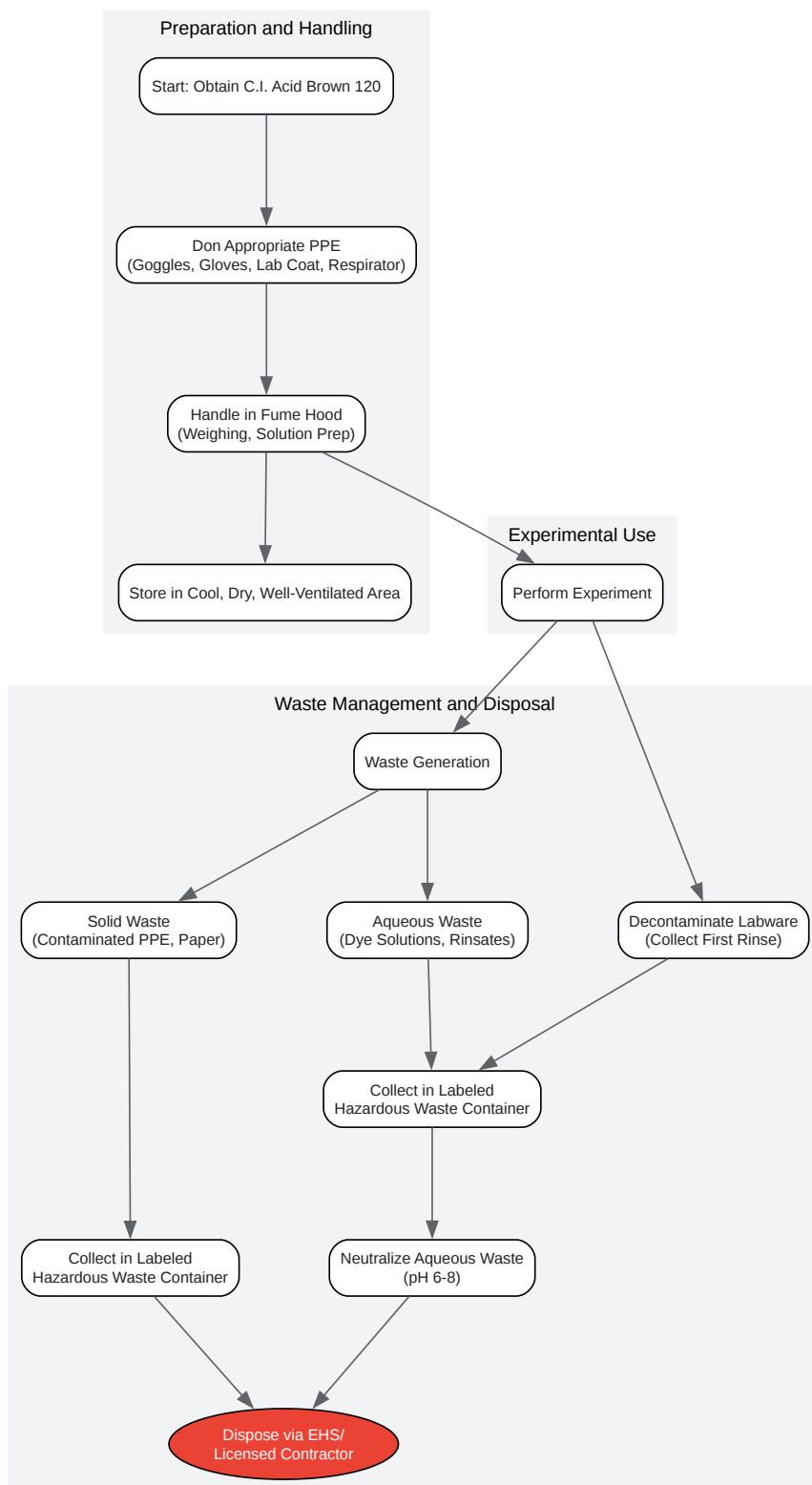
- **Contaminated Materials:** Any materials contaminated with the dye, such as weighing paper, gloves, and paper towels, should be collected in a designated and labeled hazardous waste container.

3. Disposal of Aqueous Solutions:

- **Environmental Hazard:** As many acid dyes are harmful to aquatic life, aqueous solutions containing **C.I. Acid Brown 120** must not be disposed of down the drain.
- **Waste Collection:** Collect all aqueous waste containing the dye in a clearly labeled, sealed, and chemically resistant container. The label should indicate "Hazardous Waste," "**C.I. Acid Brown 120**," and the approximate concentration and volume.
- **Neutralization of Acidic Solutions:** Before final disposal, acidic dye solutions should be neutralized. Slowly add a weak base, such as sodium bicarbonate (baking soda), to the solution while stirring.^[6] Use pH test strips to ensure the final pH is between 6.0 and 8.0. This neutralization step should be performed in a fume hood.
- **Final Disposal:** All collected hazardous waste containing **C.I. Acid Brown 120** must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal of C.I. Acid Brown 120

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **C.I. Acid Brown 120**.

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